

Application Notes and Protocols for the Synthesis of Qyl-685

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Compound of Interest

Compound Name: Qyl-685

Cat. No.: B1678686

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Introduction

Qyl-685, also known as methyl (((*Z*)-2-((2,6-diamino-9H-purin-9-yl)methylene)cyclopropyl)methoxy)(phenoxy)phosphoryl)-L-alaninate, is a potent antiviral agent belonging to the class of nucleoside analogues.^[1] Its unique structure, featuring a (*Z*)-methylenecyclopropane moiety as a carbocyclic replacement for the ribose sugar and a phosphoro-L-alaninate "ProTide" group, allows for efficient intracellular delivery and conversion to the active triphosphate form.^{[2][3]} This ProTide technology bypasses the often rate-limiting initial phosphorylation step, a common resistance mechanism for many nucleoside drugs.^{[4][5]}

Qyl-685 has demonstrated significant *in vitro* activity against human immunodeficiency virus (HIV-1), including drug-resistant strains.^{[1][2]} These application notes provide a detailed overview of the synthetic methodologies for **Qyl-685**, intended to guide researchers in its laboratory-scale preparation for further investigation.

The synthesis of **Qyl-685** can be conceptually divided into two primary stages:

- **Synthesis of the Parent Nucleoside Analogue:** Construction of the core structure, (*Z*)-2-((2,6-diamino-9H-purin-9-yl)methylene)cyclopropyl)methanol.
- **ProTide Moiety Installation:** Phosphorylation of the parent nucleoside analogue to introduce the methyl phenyl phosphoro-L-alaninate group.

This document outlines the experimental protocols for these key stages, based on established methodologies for the synthesis of methylenecyclopropane nucleoside analogues and ProTide prodrugs.[6][7]

Data Presentation

Table 1: Summary of Key Intermediates and Final Product

Compound Name	Molecular Formula	Molecular Weight (g/mol)	Typical Physical Form
(Z)-9-((2-(hydroxymethyl)cyclopropylidene)methyl)-9H-purin-2,6-diamine	C ₁₀ H ₁₂ N ₆ O	232.24	Solid
Qyl-685 (methyl (((Z)-2-((2,6-diamino-9H-purin-9-yl)methylene)cyclopropyl)methoxy) (phenoxy)phosphoryl)-L-alaninate)	C ₂₀ H ₂₄ N ₇ O ₅ P	473.42	Solid powder

Experimental Protocols

Protocol 1: Synthesis of the Parent Nucleoside

Analogue ((Z)-9-((2-(hydroxymethyl)cyclopropylidene)methyl)-9H-purin-2,6-diamine)

This protocol is based on the general method for the alkylation-elimination reaction to form methylenecyclopropane nucleoside analogues.[7][8] The key steps involve the stereoselective synthesis of a suitable cyclopropane precursor followed by coupling with the purine base.

Materials:

- 2,6-Diaminopurine
- Ethyl (Z/E)-2-bromo-2-(bromomethyl)cyclopropane-1-carboxylate
- Potassium carbonate (K₂CO₃), anhydrous
- N,N-Dimethylformamide (DMF), anhydrous
- Diisobutylaluminium hydride (DIBAL-H), 1.0 M solution in hexanes
- Tetrahydrofuran (THF), anhydrous
- Ethyl acetate (EtOAc)
- Saturated aqueous sodium bicarbonate (NaHCO₃)
- Brine
- Anhydrous magnesium sulfate (MgSO₄)
- Silica gel for column chromatography

Procedure:

- Alkylation-Elimination:
 - To a solution of 2,6-diaminopurine (1.0 eq) in anhydrous DMF, add anhydrous K₂CO₃ (3.0 eq).
 - Add a solution of ethyl (Z/E)-2-bromo-2-(bromomethyl)cyclopropane-1-carboxylate (1.2 eq) in anhydrous DMF dropwise at room temperature.
 - Heat the reaction mixture to 80-90 °C and stir for 12-24 hours, monitoring by TLC until the starting material is consumed.
 - Cool the reaction to room temperature and filter off the inorganic salts.
 - Concentrate the filtrate under reduced pressure.

- Purify the crude product by silica gel column chromatography to separate the Z and E isomers, yielding ethyl (Z)-2-((2,6-diamino-9H-purin-9-yl)methylene)cyclopropane-1-carboxylate.
- Reduction of the Ester:
 - Dissolve the purified Z-isomer ester (1.0 eq) in anhydrous THF and cool to -78 °C under a nitrogen atmosphere.
 - Add DIBAL-H (2.5 eq, 1.0 M solution in hexanes) dropwise, maintaining the temperature at -78 °C.
 - Stir the reaction mixture at -78 °C for 2-3 hours.
 - Quench the reaction by the slow addition of methanol, followed by saturated aqueous Rochelle's salt solution.
 - Allow the mixture to warm to room temperature and stir until two clear layers form.
 - Extract the aqueous layer with EtOAc (3x).
 - Combine the organic layers, wash with brine, dry over anhydrous MgSO₄, and concentrate under reduced pressure.
 - Purify the crude product by silica gel column chromatography to afford (Z)-9-((2-(hydroxymethyl)cyclopropylidene)methyl)-9H-purin-2,6-diamine.

Protocol 2: Synthesis of Qyl-685 via the ProTide Approach

This protocol describes the coupling of the parent nucleoside analogue with a pre-formed phosphorochloridate reagent.^[4]^[5]

Materials:

- (Z)-9-((2-(hydroxymethyl)cyclopropylidene)methyl)-9H-purin-2,6-diamine
- Phenyl (methoxy-L-alaninyl) phosphorochloridate

- N-Methylimidazole (NMI)
- Dichloromethane (DCM), anhydrous
- Pyridine, anhydrous
- Saturated aqueous sodium bicarbonate (NaHCO_3)
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography

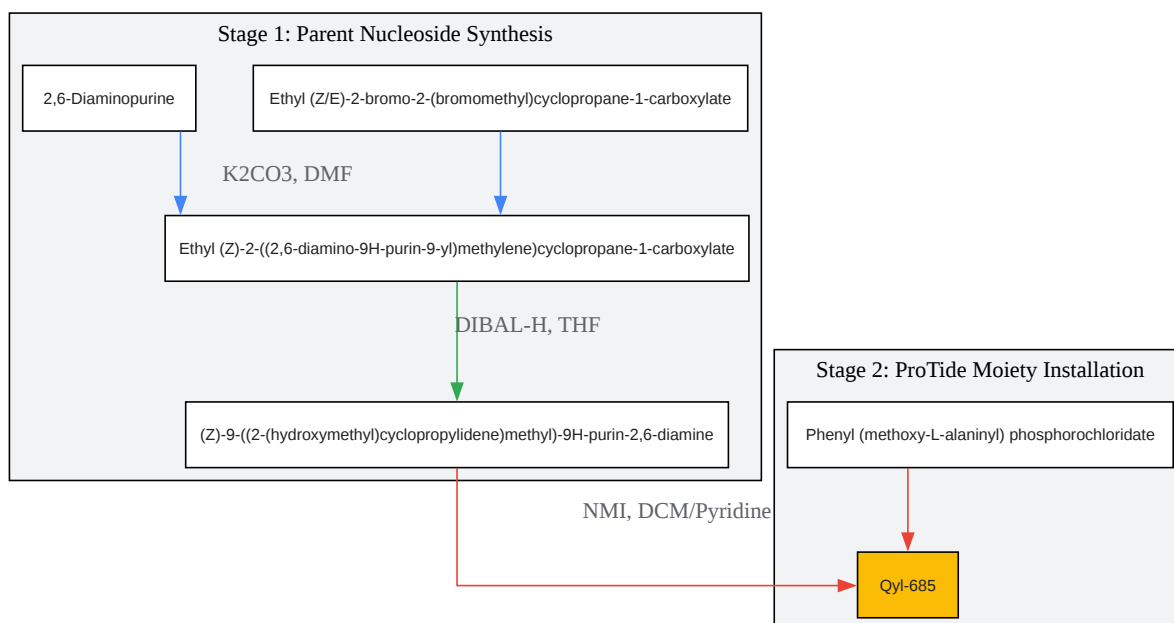
Procedure:

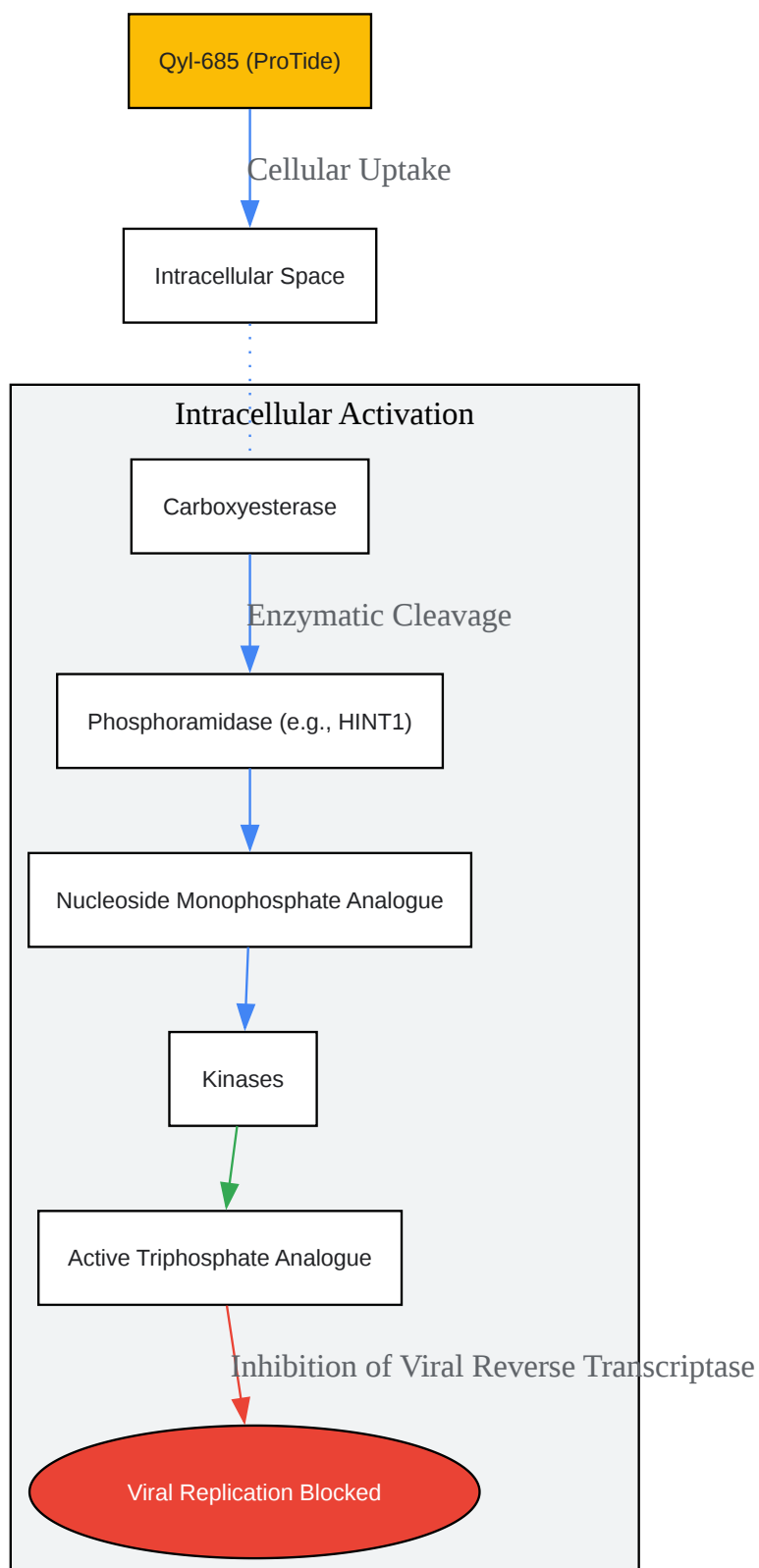
- Phosphorylation Reaction:
 - Dissolve the parent nucleoside analogue (1.0 eq) in a mixture of anhydrous pyridine and anhydrous DCM at room temperature under a nitrogen atmosphere.
 - Add N-Methylimidazole (NMI) (1.5 eq) to the solution.
 - In a separate flask, prepare a solution of phenyl (methoxy-L-alaninyl) phosphorochloridate (1.2 eq) in anhydrous DCM.
 - Add the phosphorochloridate solution dropwise to the nucleoside solution at 0 °C.
 - Allow the reaction mixture to slowly warm to room temperature and stir for 12-18 hours. Monitor the reaction by TLC or LC-MS.
- Work-up and Purification:
 - Dilute the reaction mixture with DCM and wash with saturated aqueous NaHCO_3 solution and then with brine.
 - Dry the organic layer over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure.

- Purify the crude residue by silica gel column chromatography, using a gradient of methanol in dichloromethane, to yield **Qyl-685** as a solid. The product may be a mixture of diastereomers at the phosphorus center, which may be separable by careful chromatography.

Visualizations

Synthetic Pathway of Qyl-685





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